

Application Notes and Protocols for 4,4-Difluorocyclohexanamine

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Compound of Interest

Compound Name: **4,4-Difluorocyclohexanamine**

Cat. No.: **B1308137**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4-Difluorocyclohexanamine and its hydrochloride salt are important building blocks in medicinal chemistry and drug development. The hydrochloride form is noted as an inhibitor of 11- β -hydroxysteroid dehydrogenase 1 (11 β -HSD1), an enzyme implicated in metabolic diseases.^{[1][2][3]} Proper handling and storage of this compound are critical to ensure researcher safety, maintain compound integrity, and achieve reproducible experimental results. These application notes provide a comprehensive guide to the safe handling, storage, and preliminary assessment of **4,4-Difluorocyclohexanamine**.

Compound Information and Properties

The following tables summarize the key physical, chemical, and safety information for **4,4-Difluorocyclohexanamine** and its hydrochloride salt.

Table 1: Chemical and Physical Properties

Property	4,4-Difluorocyclohexanamine	4,4-Difluorocyclohexanamine Hydrochloride
CAS Number	458566-84-2[4]	675112-70-6[5][6]
Molecular Formula	C ₆ H ₁₁ F ₂ N[4]	C ₆ H ₁₂ ClF ₂ N[1][5][7]
Molecular Weight	135.16 g/mol [4]	171.62 g/mol [1][5][6]
Appearance	Data not available	White to off-white crystalline solid[7][8]
Boiling Point	141.2 °C at 760 mmHg[4]	Data not available
Melting Point	Data not available	106 - 107 °C[5]
Solubility	Data not available	Soluble in water[7][8]
Purity	Typically available as 95+%[4]	Typically available as 97%[6]

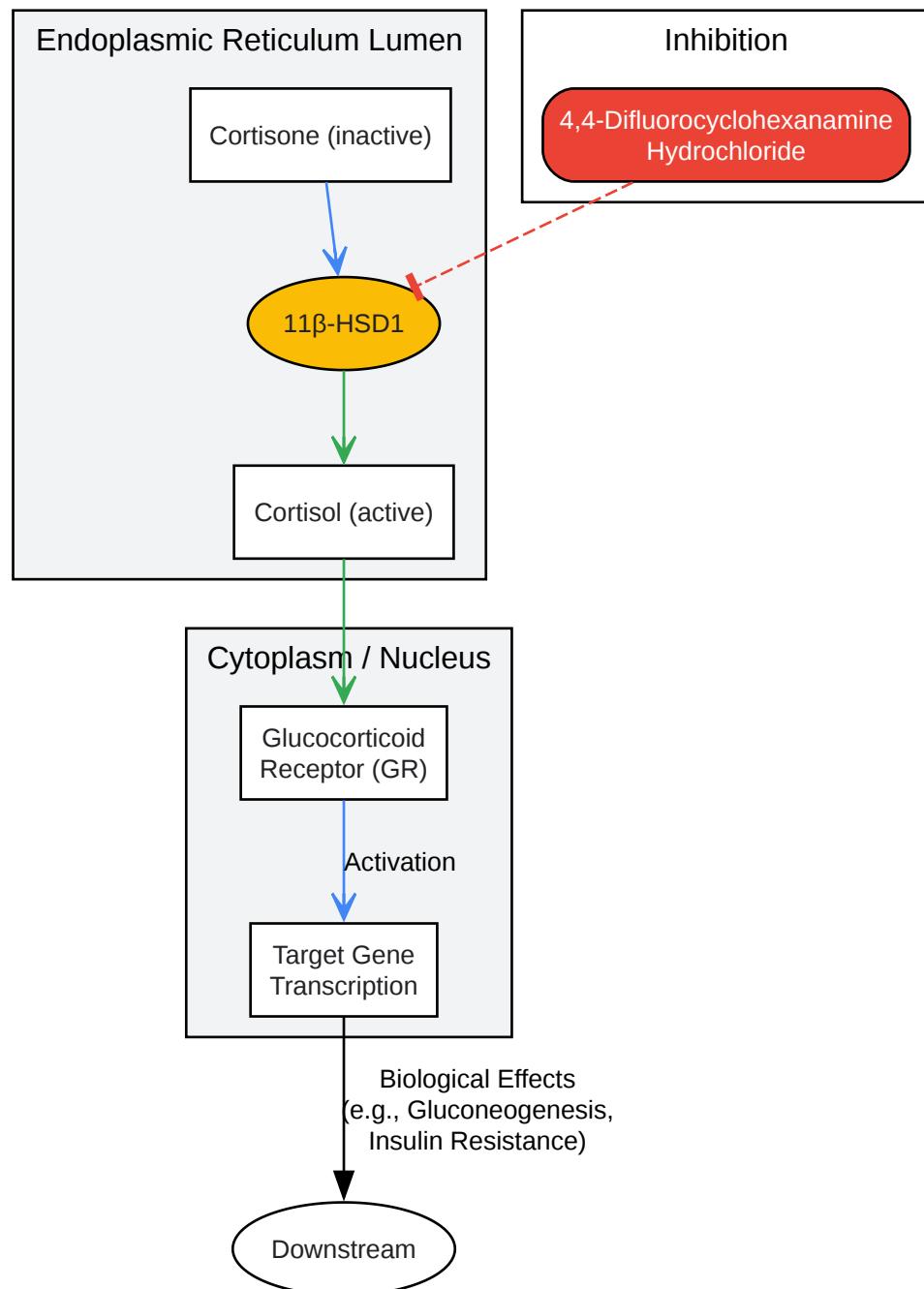
Table 2: Safety and Hazard Information

Hazard Category	GHS Classification and Statements
Acute Toxicity	Harmful if swallowed (H302)[6][9]
Skin Corrosion/Irritation	Causes skin irritation (H315)[5][6][9]
Eye Damage/Irritation	Causes serious eye irritation (H319)[5][6][9]
Respiratory Sensitization	May cause respiratory irritation (STOT SE 3, H335)[5][6][9]
Signal Word	Warning[5][6]
Hazard Pictogram	GHS07 (Exclamation Mark)[5][6]

Mechanism of Action: Inhibition of 11 β -HSD1

4,4-Difluorocyclohexanamine hydrochloride is an inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1][2][3] This enzyme is crucial for the intracellular

conversion of inactive cortisone to active cortisol, a glucocorticoid that regulates a wide range of physiological processes, including glucose metabolism and inflammation.[6][9][10] By generating active glucocorticoids at the tissue level, 11 β -HSD1 can amplify glucocorticoid receptor (GR) activation.[9][10] Inhibition of 11 β -HSD1 is a therapeutic strategy for metabolic syndrome and type 2 diabetes, as excess cortisol can lead to insulin resistance.[6] The inhibition of 11 β -HSD1 by compounds like **4,4-Difluorocyclohexanamine** hydrochloride blocks this conversion, thereby reducing local cortisol levels and mitigating its downstream effects.

Figure 1. Simplified 11β -HSD1 Signaling Pathway[Click to download full resolution via product page](#)

Caption: Figure 1. Inhibition of the 11β -HSD1 pathway by **4,4-Difluorocyclohexanamine HCl**.

Experimental Protocols

The following protocols provide detailed procedures for the safe handling and storage of **4,4-Difluorocyclohexanamine** and its salts.

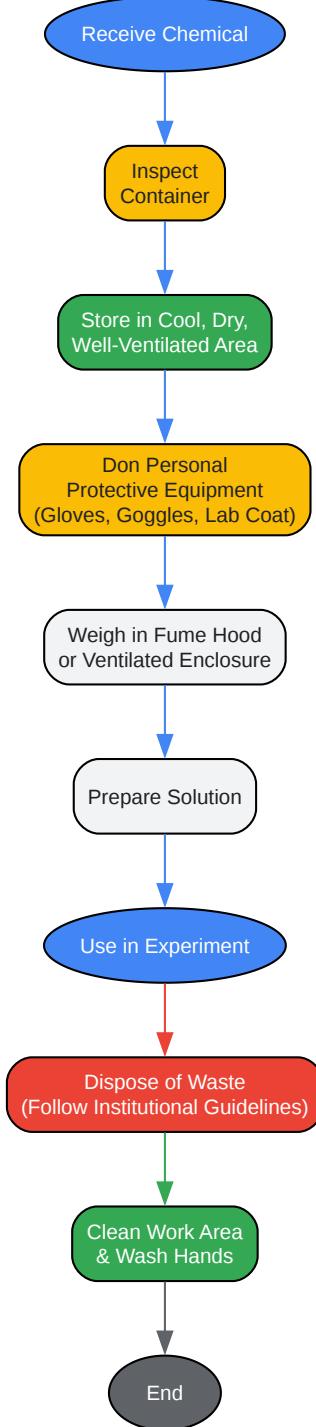
Protocol for Receiving and Initial Inspection

- Verify Shipment: Upon receipt, confirm that the container label matches the order information (CAS No. 675112-70-6 or 458566-84-2).
- Inspect Container: Examine the container for any signs of damage, such as cracks or loose caps. If damage is found, do not open the container. Isolate it in a fume hood and contact your institution's Environmental Health & Safety (EHS) office.
- Log Inventory: Record the date of receipt, quantity, and assigned storage location in the laboratory chemical inventory system.
- Review SDS: Ensure the Safety Data Sheet (SDS) is accessible to all laboratory personnel who will handle the compound.[\[11\]](#)

Protocol for Storage

- Storage Location: Store the compound in a cool, dry, and well-ventilated area.[\[5\]](#)[\[12\]](#) While some suppliers ship at room temperature[\[6\]](#), refrigeration is a viable option for long-term storage to ensure stability.
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[5\]](#)[\[13\]](#) Segregate from acids and bases to prevent unintended reactions.[\[14\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and hazard pictograms.[\[11\]](#)[\[14\]](#)

Figure 2. Chemical Handling Workflow

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Caption: Figure 2. General workflow for handling **4,4-Difluorocyclohexanamine** in the laboratory.

Protocol for Weighing and Solution Preparation

- Personal Protective Equipment (PPE): Before handling, don appropriate PPE, including a lab coat, nitrile gloves, and safety goggles.[5][11][15]
- Engineering Controls: Conduct all weighing and handling of the solid compound inside a certified chemical fume hood or a powder weighing station to minimize inhalation exposure. [5][14]
- Weighing:
 - Place an analytical balance inside the fume hood or use a dedicated enclosed balance.[5]
 - Use a weigh boat or pre-weighed vial to handle the powder.
 - Carefully transfer the desired amount of solid using a clean spatula. Avoid generating dust.
 - Close the primary container immediately after dispensing.
- Solution Preparation:
 - Add the weighed solid to the appropriate solvent in a labeled flask or vial. **4,4-Difluorocyclohexanamine** hydrochloride is soluble in water.[7][8]
 - If sonication is required to aid dissolution, ensure the container is capped.
 - Prepare solutions fresh for each experiment if stability in the solvent is unknown.

Protocol for Preliminary Chemical Stability Assessment

This protocol outlines a method to assess the stability of **4,4-Difluorocyclohexanamine** in aqueous solution at different pH values.

- Materials:
 - **4,4-Difluorocyclohexanamine**

- DMSO (for stock solution)
- Aqueous buffers (e.g., pH 4, pH 7.4, pH 9)
- HPLC or LC-MS system
- Incubator or water bath set at 37°C
- Methodology:
 - Stock Solution: Prepare a 10 mM stock solution of the compound in DMSO.
 - Working Solutions: Dilute the stock solution to a final concentration of 1-5 µM in each of the aqueous buffers.[16]
 - Time Points: Aliquot samples from each working solution at multiple time points (e.g., 0, 1, 2, 4, 8, and 24 hours).
 - Incubation: Incubate the working solutions at 37°C between time points.
 - Sample Quenching: At each time point, transfer an aliquot into a vial containing a quench solution (e.g., methanol) to stop any degradation and store at -20°C until analysis.[16]
 - Analysis: Analyze all samples by LC-MS. The stability is determined by calculating the percentage of the parent compound remaining at each time point relative to the amount at time zero.

Spill and Waste Management

- Spill Response:
 - Minor Spill: For a small spill of solid material within a fume hood, carefully sweep or shovel the material into a labeled waste container.[5] Avoid generating dust. Clean the area with a damp cloth.
 - Major Spill: In case of a larger spill, evacuate the area and alert others. Contact your institution's EHS department immediately.[11]

- Waste Disposal:
 - Dispose of unused solid compound and contaminated materials (e.g., weigh boats, gloves) in a clearly labeled hazardous waste container.
 - Aqueous waste solutions should be collected in a designated hazardous waste container. Do not pour down the drain.
 - Follow all local, state, and federal regulations for chemical waste disposal.[14]

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, seek medical attention. [5][9]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[5][9][17]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9][17]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

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References

- 1. scbt.com [scbt.com]
- 2. 4,4-Difluorocyclohexanamine Hydrochloride_ 上海惠诚生物 生物试剂,标准品,仪器设备,耗材,一站式服务 [e-biochem.com]

- 3. 4,4-DIFLUOROCYCLOHEXYLAMINE HYDROCHLORIDE | 675112-70-6 [chemicalbook.com]
- 4. Experimental and theoretical investigations into the stability of cyclic aminals - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ehs.wisc.edu [ehs.wisc.edu]
- 6. 11 β -Hydroxysteroid Dehydrogenase Type 1(11 β -HSD1) mediates insulin resistance through JNK activation in adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 11 β -Hydroxysteroid dehydrogenases and the brain: From zero to hero, a decade of progress - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CAS 675112-70-6: Cyclohexanamine, 4,4-difluoro-, hydrochlo... [cymitquimica.com]
- 9. 11 β -Hydroxysteroid Dehydrogenase Type 1 as a Potential Treatment Target in Cardiovascular Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 10. academic.oup.com [academic.oup.com]
- 11. gz-supplies.com [gz-supplies.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. tmi.utexas.edu [tmi.utexas.edu]
- 14. Safety Rules in Chemical Laboratories: A Practical Guide | US [sdsmanager.com]
- 15. Changing glucocorticoid action: 11 β -Hydroxysteroid dehydrogenase type 1 in acute and chronic inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 16. enamine.net [enamine.net]
- 17. pubs.acs.org [pubs.acs.org]
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